

A Comprehensive Technical Guide on the Physical Properties of Cycloeicosane

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Compound of Interest		
Compound Name:	Cycloeicosane	
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This technical guide provides a detailed overview of the physical state and appearance of **cycloeicosane** (C₂₀H₄₀), a macrocyclic alkane. The information is compiled from various chemical databases and literature sources, presenting quantitative data, general experimental methodologies, and logical visualizations to aid in research and development applications.

Physical and Chemical Properties of Cycloeicosane

Cycloeicosane is a saturated cycloalkane consisting of a 20-carbon ring.[1][2] Like other large cycloalkanes, its properties are influenced by its significant molecular weight and cyclic structure.[3] It is a non-polar compound, a characteristic that dictates its solubility and interactions.[3]

The known physical and chemical properties of **cycloeicosane** are summarized in the table below for ease of reference and comparison.



Property	Value	Unit	Source(s)
Molecular Formula	C20H40	-	[1][2][4][5]
Molecular Weight	280.53	g/mol	[1][4][6]
CAS Number	296-56-0	-	[1][2][4]
Melting Point	49.9 / 61-62 / 61.85 (335 K)	°C	[3][6][7]
Boiling Point	387.2	°C (at 760 mmHg)	[4][5]
Density	0.79	g/cm³	[4][5]
Flash Point	176.7	°C	[4][5]
Vapor Pressure	7.47 x 10 ⁻⁶	mmHg (at 25°C)	[4][5]
Refractive Index	1.433 / 1.4664	-	[4][5]
Octanol/Water Partition Coefficient (logP)	7.802	-	[5][6]

Based on its reported melting points, which range from approximately 50°C to 62°C, **cycloeicosane** is a solid at standard ambient temperature and pressure (SATP).[3][6][7] While specific descriptions of its appearance are not detailed in the available literature, cycloalkanes of this size are typically white, waxy crystalline solids. Its insolubility in water and solubility in non-polar organic solvents can be inferred from its non-polar hydrocarbon structure and high logP value.[3][5][6]

Experimental Protocols for Physical Property Determination

While specific experimental procedures for **cycloeicosane** were not found, the following are standard methodologies used to determine the key physical properties of solid organic compounds.

Foundational & Exploratory





A common and reliable method for determining the melting point of a crystalline solid is the capillary tube method using a melting point apparatus.

- Sample Preparation: A small amount of dry, purified **cycloeicosane** is finely powdered and packed into a thin-walled capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.
- Heating and Observation: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Data Recording: The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid.

Given its high boiling point, the boiling point of **cycloeicosane** would typically be determined under reduced pressure (vacuum distillation) to prevent thermal decomposition. The boiling point at atmospheric pressure is then extrapolated.

- Apparatus Setup: A small quantity of cycloeicosane is placed in a distillation flask. The flask
 is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is
 positioned so that the bulb is just below the side arm leading to the condenser.
- Procedure: The system is evacuated to a specific, stable pressure. The flask is then heated.
- Data Recording: The temperature at which the liquid boils and its vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure. The Clausius-Clapeyron equation or a nomograph can be used to correct the boiling point to atmospheric pressure (760 mmHg).

The density of solid **cycloeicosane** can be measured using various techniques, including gas pycnometry, which is highly accurate for solids.

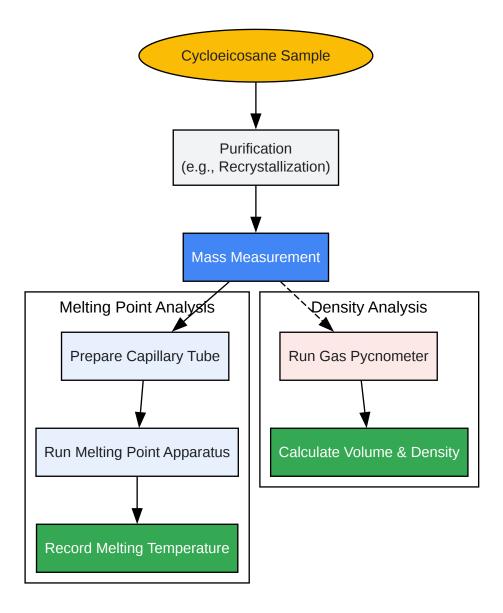
 Principle: Gas pycnometry measures the volume of a solid object by applying Archimedes' principle of fluid displacement, using a gas (like helium) as the "fluid."



- Procedure: A known mass of the **cycloeicosane** sample is placed in a sealed chamber of a known volume. The chamber is filled with an inert gas to a specific pressure. The gas is then expanded into a second calibrated chamber, and the resulting pressure drop is measured.
- Calculation: The volume of the solid sample is calculated based on the pressure change and the known volumes of the chambers. Density is then calculated by dividing the sample's mass by its measured volume.

Visualizations

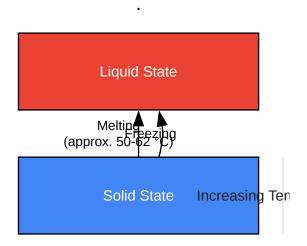
The following diagrams illustrate logical relationships and workflows relevant to the physical characterization of **cycloeicosane**.





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Caption: Workflow for Physical Characterization of Solid Cycloeicosane.



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Caption: Relationship Between Temperature and the Physical State of **Cycloeicosane**.

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